

Application Note: Quantification of Sibirioside A using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Sibirioside A*

Cat. No.: *B15285547*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method coupled with UV detection for the quantitative analysis of **Sibirioside A**. **Sibirioside A** is a significant phenylpropanoid glycoside, primarily isolated from *Scrophularia ningpoensis* Hemsl. (*Scrophulariae Radix*), and is noted for its potential therapeutic applications, including in the treatment of diabetes.[1][2][3] The protocol herein provides a comprehensive guide encompassing sample preparation, chromatographic conditions, and method validation parameters, ensuring accurate and precise quantification of **Sibirioside A** in various sample matrices.

Physicochemical Properties of Sibirioside A

A thorough understanding of the analyte's properties is fundamental for analytical method development.

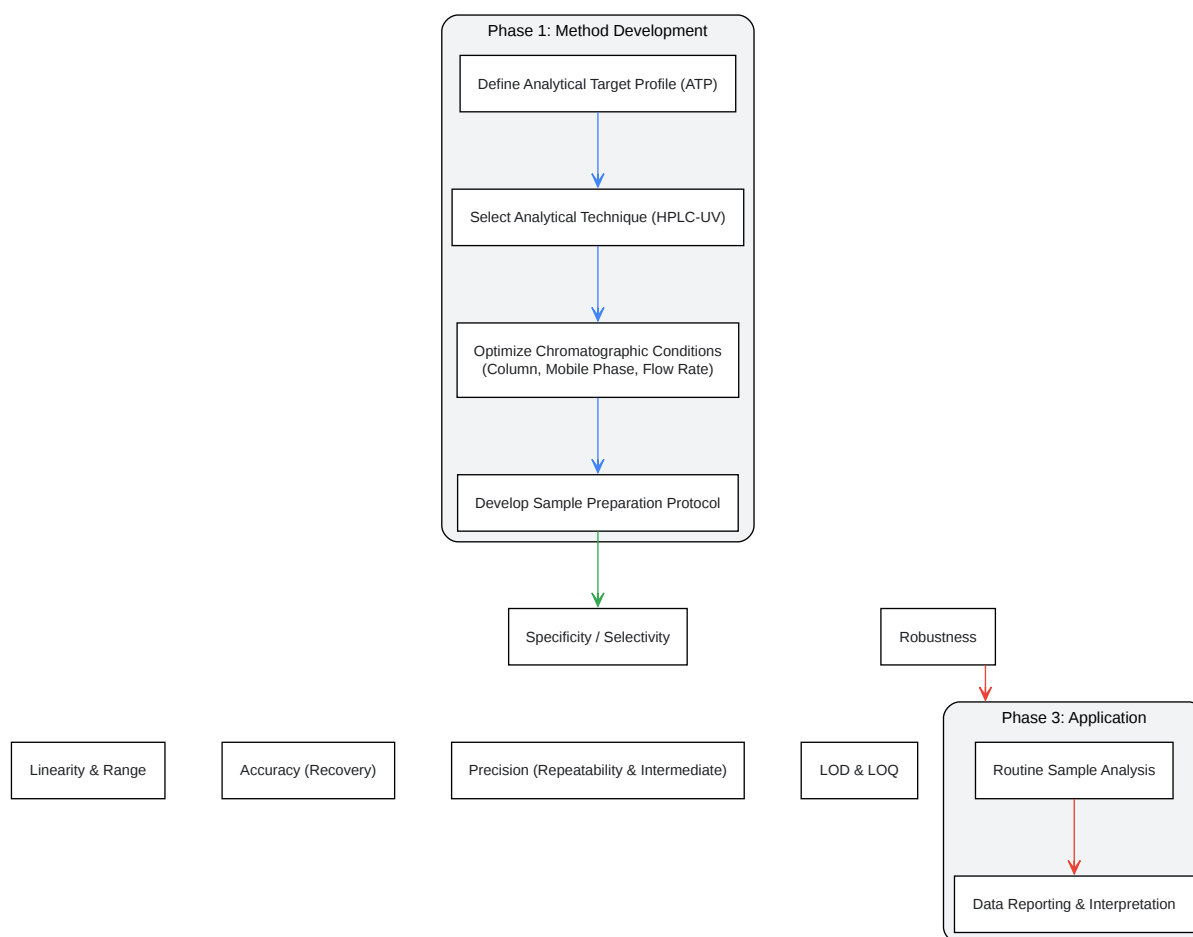
Property	Value	Reference
Chemical Name	[(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl (E)-3-phenylprop-2-enoate	[4]
Molecular Formula	C21H28O12	[4]
Molecular Weight	472.44 g/mol	[4]
CAS Number	173046-19-0	[4]
Appearance	Powder	[4]
Botanical Source	Scrophularia ningpoensis Hemsl.	[1][5]

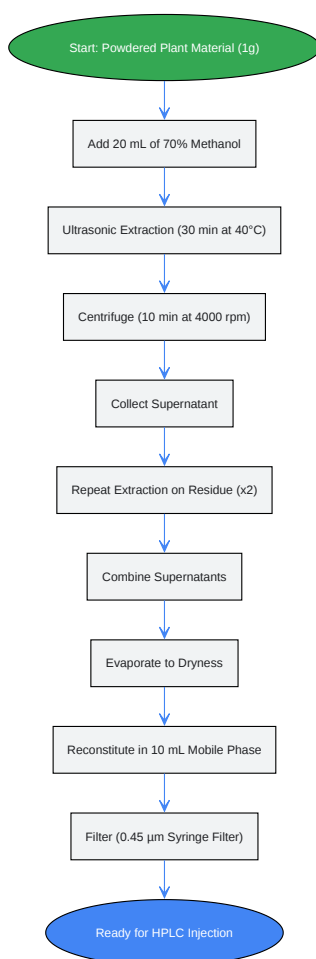
Recommended Analytical Method: HPLC-UV

High-Performance Liquid Chromatography (HPLC) with a Diode-Array Detector (DAD) or UV detector is a widely accessible, robust, and reliable technique for the quantification of phenylpropanoid glycosides.[6][7] This method separates **Sibirioside A** from other components in the sample matrix, allowing for its accurate measurement. For higher sensitivity and selectivity, especially in complex biological matrices, High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a recommended alternative.[2][8]

Logical Workflow for Method Development

The development of a reliable analytical method follows a structured, multi-step process to ensure the final protocol is accurate, precise, and robust for its intended purpose.





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